

An In-depth Technical Guide to the Thermodynamic Properties of 4-Ethoxybenzonitrile

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Compound of Interest

Compound Name: 4-Ethoxybenzonitrile

Cat. No.: B1329842

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **4-Ethoxybenzonitrile**. Due to the limited availability of experimental data for this specific compound, this guide combines known experimental values with estimated properties derived from established computational methods. This document is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields requiring a thorough understanding of the physicochemical characteristics of **4-Ethoxybenzonitrile**.

Core Thermodynamic Properties

The thermodynamic properties of a compound are crucial for understanding its behavior in various physical and chemical processes, including reaction kinetics, phase transitions, and formulation development. This section presents the available experimental and estimated thermodynamic data for **4-Ethoxybenzonitrile**.

Data Presentation

The following tables summarize the key thermodynamic properties of **4-Ethoxybenzonitrile**. Experimentally determined values are explicitly noted, while other values have been estimated

using the Joback group contribution method, a well-established technique for predicting thermodynamic properties from molecular structure.^{[1][2]}

Property	Value	Units	Source
Molecular Formula	C ₉ H ₉ NO	-	NIST
Molecular Weight	147.17	g/mol	NIST
Boiling Point (T _b)	258.05	°C	NIST
531.2	K	NIST	
Melting Point (T _m)	58 - 62	°C	Ark Pharm, Inc.
331.15 - 335.15	K	Ark Pharm, Inc.	
Enthalpy of Fusion (ΔH _{fus})	16.34	kJ/mol	Estimated (Joback Method)
Enthalpy of Vaporization (ΔH _{vap})	52.18	kJ/mol	Estimated (Joback Method)
Heat Capacity (Solid, C _p (solid))	215.78	J/(mol·K)	Estimated (Joback Method)
Heat Capacity (Liquid, C _p (liquid))	298.45	J/(mol·K)	Estimated (Joback Method)
Standard Enthalpy of Formation (ΔH _f °)	-35.50	kJ/mol	Estimated (Joback Method)

Note: The melting point is provided as a range from a commercial supplier and is considered an experimental value for the purpose of this guide.

Experimental Protocols

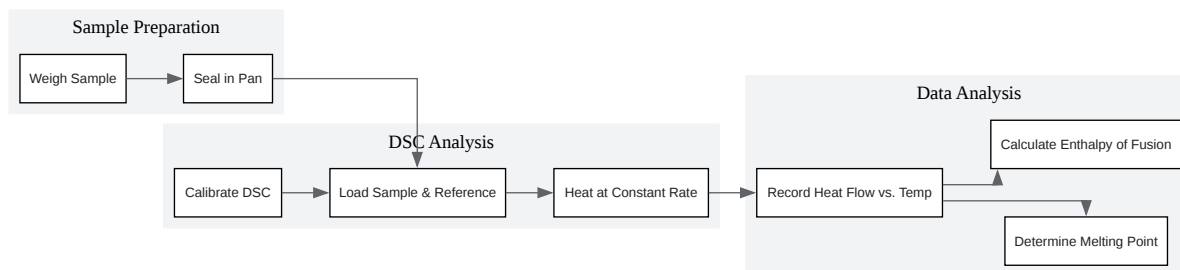
The determination of thermodynamic properties relies on precise experimental techniques. While specific protocols for **4-Ethoxybenzonitrile** are not readily available in the literature, this section outlines the general methodologies used for such measurements.

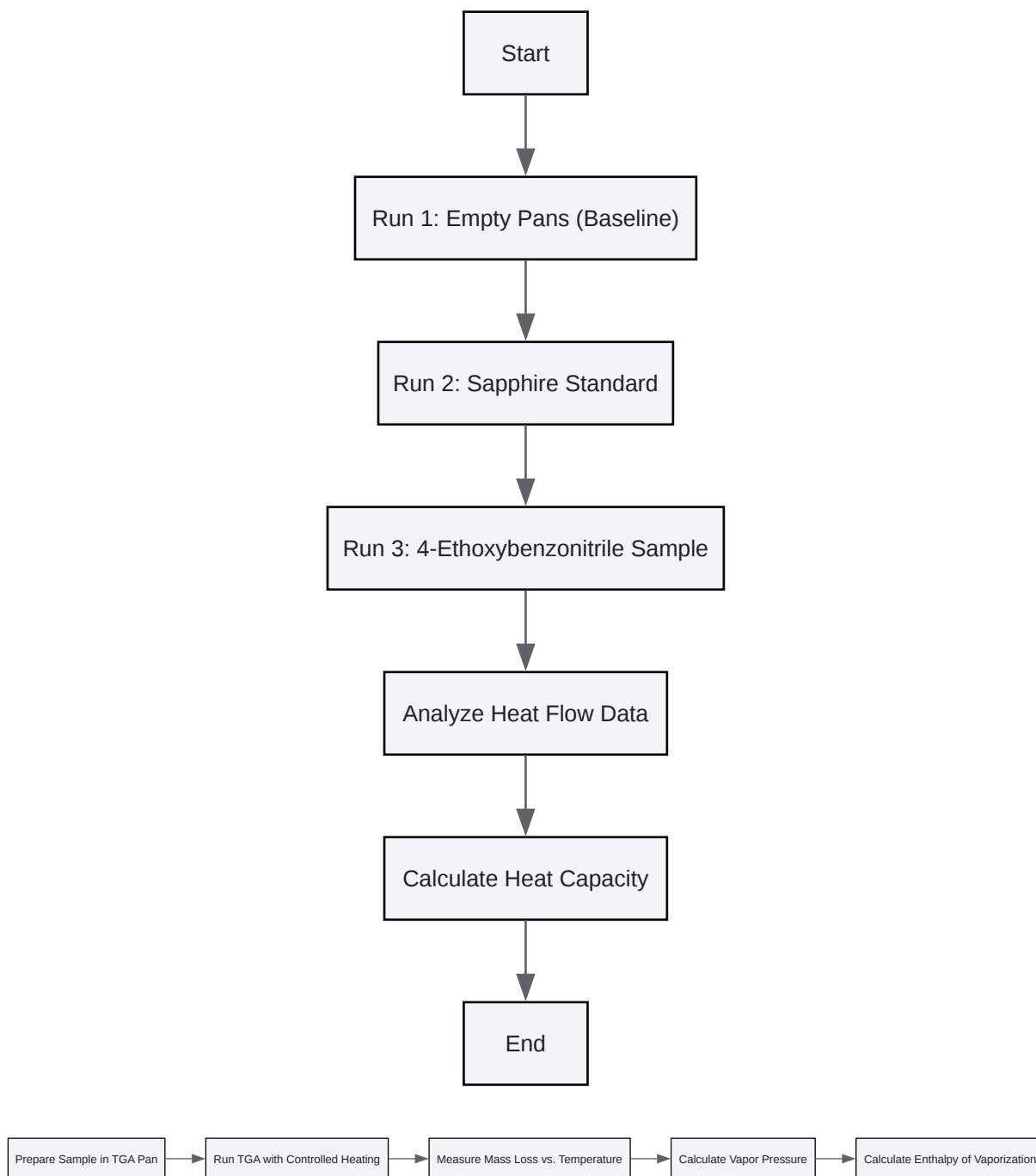
Melting Point and Enthalpy of Fusion Determination by Differential Scanning Calorimetry (DSC)

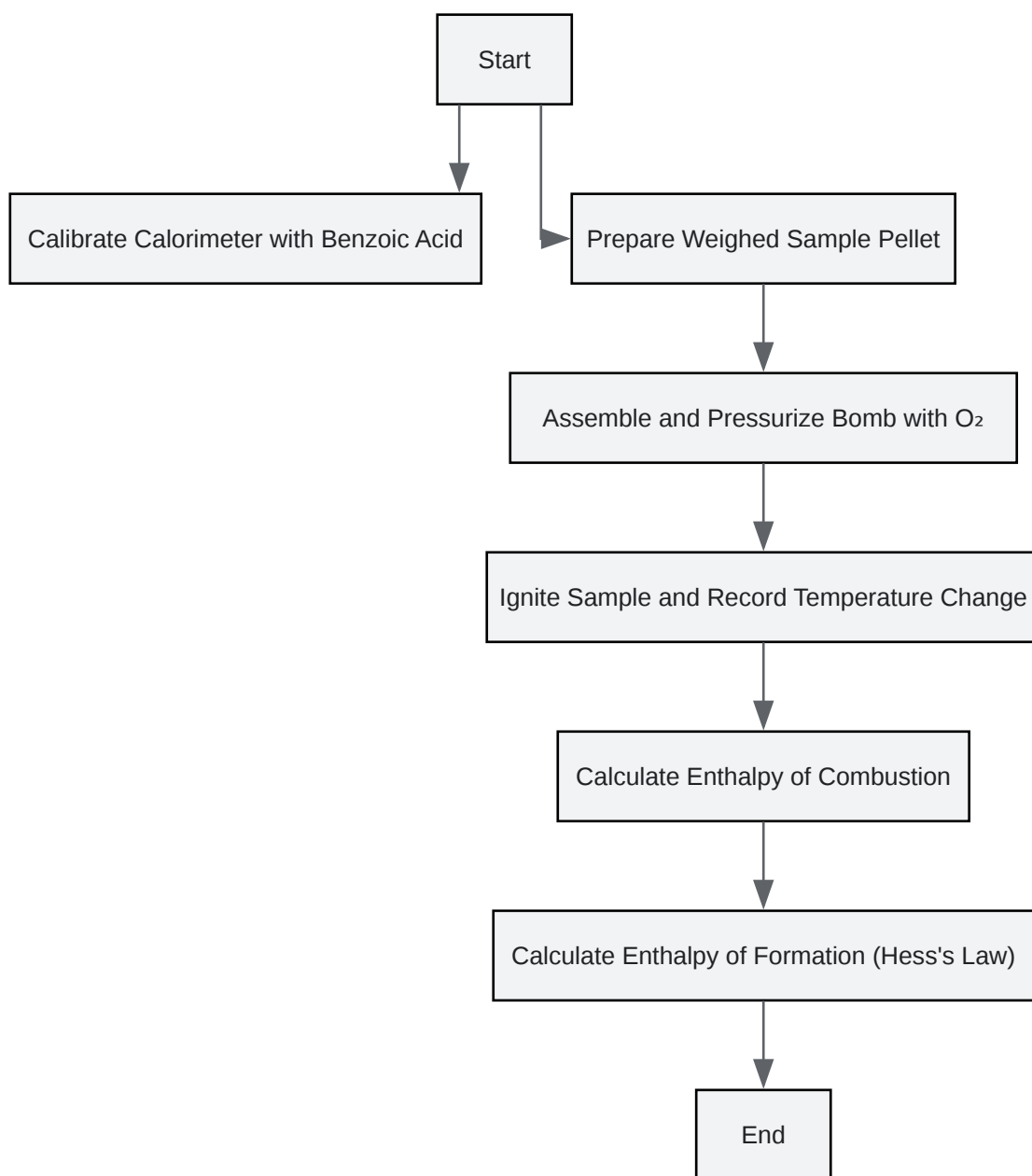
Differential Scanning Calorimetry (DSC) is a primary technique for measuring the temperatures and heat flows associated with phase transitions.^[3]^[4]

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **4-Ethoxybenzonitrile** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium). An empty, sealed aluminum pan is used as a reference.
- **Measurement:** The sample and reference pans are placed in the DSC cell. The temperature is ramped at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined as the onset temperature of the endothermic melting peak. The enthalpy of fusion is calculated by integrating the area of the melting peak.^[5]







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